

Personal protective equipment for handling GSK-364735

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Compound of Interest

Compound Name: GSK-364735

Cat. No.: B8451372

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Essential Safety and Handling Guide for GSK-364735

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **GSK-364735**, an investigational compound. Adherence to these procedures is essential to ensure a safe laboratory environment and the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive safety profile for **GSK-364735** is not publicly available, a safety data sheet for **GSK-364735** sodium indicates that the compound is harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, appropriate precautions must be taken to avoid ingestion, skin contact, and release into the environment.

The following table summarizes the recommended personal protective equipment for handling **GSK-364735**.

PPE Category	Specific Recommendations	Purpose
Hand Protection	Double-gloving with nitrile gloves is recommended.[2] Check gloves for any tears or punctures before use.	To prevent skin contact with the compound.
Eye Protection	Chemical splash goggles that meet the ANSI Z.87.1 1989 standard are required.[3]	To protect eyes from splashes or aerosols.
Body Protection	A fully buttoned lab coat, preferably a disposable one, should be worn.[2][3]	To protect skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator may be necessary if there is a risk of generating dust or aerosols.[3][4] The specific type of respirator should be determined by a risk assessment.	To prevent inhalation of the compound.

Operational Plan: Handling and Storage

Engineering Controls:

- Handle **GSK-364735** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Safe Handling Practices:

- Avoid direct contact with the compound.
- Do not eat, drink, or smoke in areas where **GSK-364735** is handled.[1]
- Wash hands thoroughly with soap and water after handling the compound.[1]
- Prepare a designated area for handling **GSK-364735** to contain any potential spills.

Storage:

- Store **GSK-364735** in a tightly sealed, clearly labeled container.
- Keep the container in a cool, dry, and well-ventilated area, away from incompatible materials.

Disposal Plan

All waste containing **GSK-364735** must be treated as hazardous waste and disposed of according to institutional and local regulations.

Waste Segregation and Collection:

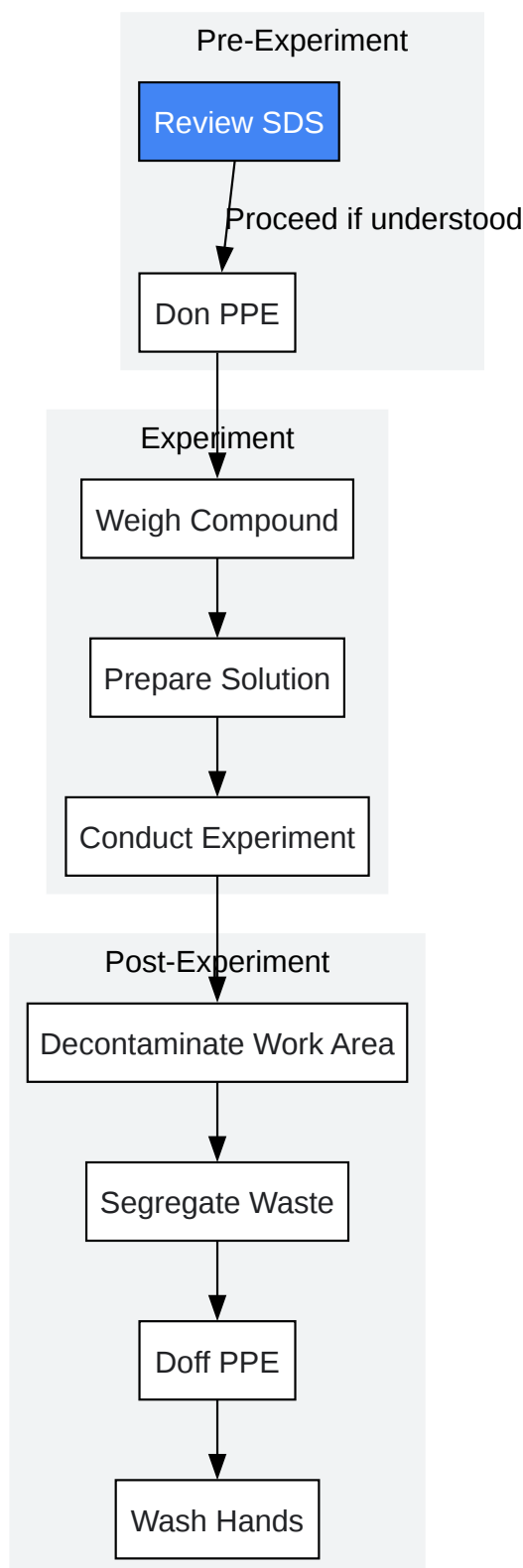
- Solid Waste: Contaminated consumables such as gloves, bench paper, and empty vials should be collected in a designated, labeled hazardous waste container.[\[5\]](#)[\[6\]](#)
- Liquid Waste: Solutions containing **GSK-364735** should be collected in a separate, labeled hazardous waste container.
- Sharps: Needles and other sharps contaminated with **GSK-364735** must be disposed of in a designated sharps container.

Disposal Procedure:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**GSK-364735**".[\[5\]](#)
- Store waste containers in a designated satellite accumulation area.[\[5\]](#)
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.[\[5\]](#)
- Do not dispose of **GSK-364735** down the drain or in regular trash.[\[1\]](#)

Experimental Workflow and Safety Checkpoints

The following diagram illustrates a typical experimental workflow for handling a potent compound like **GSK-364735**, with integrated safety checkpoints.

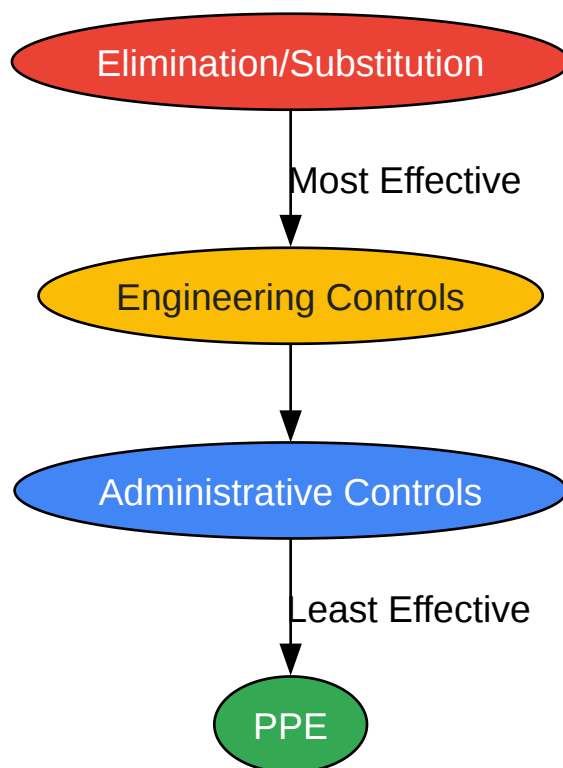


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Caption: Experimental workflow with safety checkpoints.

Logical Relationship of Safety Measures

The following diagram illustrates the hierarchical relationship of safety controls when working with **GSK-364735**.



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Caption: Hierarchy of hazard controls.

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